

VU714 Oxalate: A Technical Guide to its In Vitro Profile

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Compound of Interest

Compound Name: VU714 oxalate

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Introduction

VU714 oxalate is a small molecule inhibitor of the inwardly rectifying potassium (Kir) channel Kir7.1 (KCNJ13).[1] Kir7.1 channels are crucial in regulating cellular excitability and potassium homeostasis in various tissues.[1] Their involvement in melanocortin signaling in the brain, electrolyte balance in the eye, and uterine muscle contractility highlights their potential as a therapeutic target.[1] This document provides a detailed overview of the available in vitro data on **VU714 oxalate**, focusing on its inhibitory potency, selectivity, and the experimental methodologies used for its characterization.

Core Mechanism of Action

VU714 oxalate functions as an inhibitor of the Kir7.1 potassium channel.[2][3][4] Its mechanism involves blocking the channel pore, thereby impeding the flow of potassium ions.[5] [6] Site-directed mutagenesis studies have identified glutamate 149 and alanine 150 as key amino acid residues within the channel pore that are essential for the binding and activity of VU714.[6]

Quantitative In Vitro Data

The inhibitory activity of **VU714 oxalate** has been quantified using various experimental assays. The following tables summarize the available half-maximal inhibitory concentration

(IC50) values.

Table 1: Inhibitory Potency of VU714 Oxalate against Kir7.1

Assay Type	IC50 (μM)	Cell Line/System	Reference
Tl+ Flux Assay	5.6	---	[2]
Whole-Cell Voltage Clamp	1.5	Kir7.1-M125R expressing cells	[5]

Table 2: Selectivity Profile of VU714 Oxalate against other Kir Channels (determined by Tl+ Flux Assay)

Kir Channel Subtype	IC50 (μM)	Reference
Kir4.1	13	[2]
Kir1.1	16	[2]
Kir6.2/SUR1	30	[2]
Kir2.1	> 30	[2]
Kir2.2	> 30	[2]
Kir2.3	> 30	[2]
Kir3.1/3.2	> 30	[2]

Experimental Protocols

Detailed methodologies are crucial for the replication and extension of scientific findings. The following are descriptions of the key experimental protocols used to characterize **VU714 oxalate**.

Thallium (Tl+) Flux Assay

This high-throughput screening assay is used to measure the activity of potassium channels. It relies on the principle that Tl+ ions can permeate K+ channels and that a fluorescent dye (e.g.,

FluoZin-2) exhibits enhanced fluorescence upon binding to intracellular TI^+ .

Methodology:

- **Cell Culture:** Cells stably expressing the Kir channel of interest are plated in multi-well plates.
- **Dye Loading:** The cells are loaded with a TI^+ -sensitive fluorescent dye.
- **Compound Incubation:** Cells are incubated with varying concentrations of **VU714 oxalate**.
- **Assay Initiation:** A buffer containing TI^+ is added to the wells to initiate the influx of TI^+ through open channels.
- **Fluorescence Measurement:** The change in fluorescence intensity over time is measured using a fluorescence plate reader.
- **Data Analysis:** The rate of TI^+ influx is proportional to the channel activity. IC_{50} values are calculated by fitting the concentration-response data to a logistical function.

Whole-Cell Voltage Clamp Electrophysiology

This technique provides a more direct measure of ion channel activity by controlling the membrane potential of a single cell and recording the resulting ionic currents.

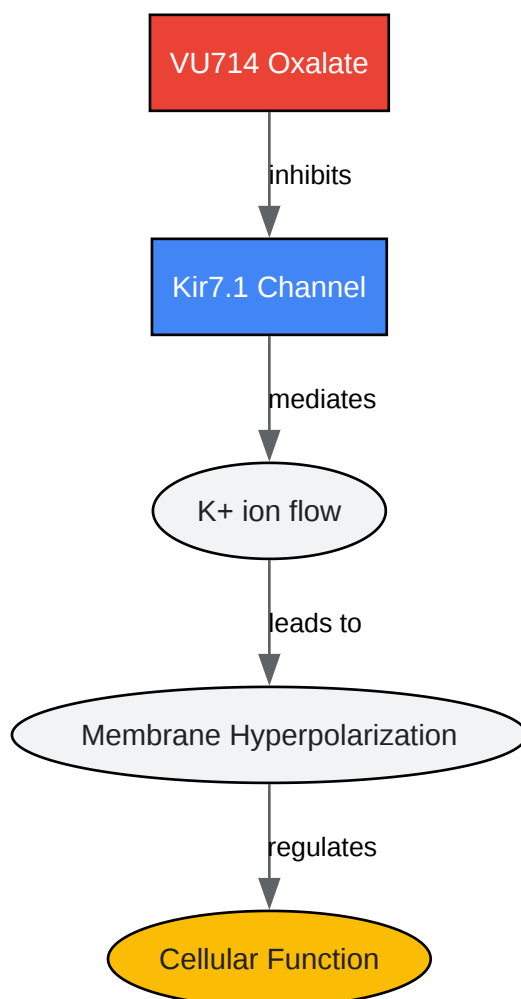
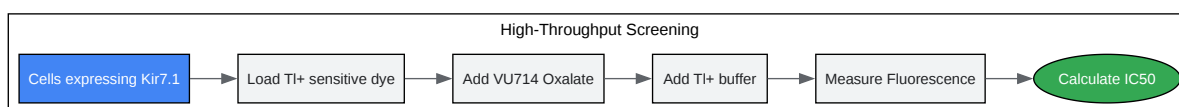
Methodology:

- **Cell Preparation:** Cells expressing the Kir channel of interest are prepared for electrophysiological recording.
- **Patch Pipette:** A glass micropipette with a small tip diameter is filled with an appropriate intracellular solution and brought into contact with the cell membrane to form a high-resistance seal.
- **Whole-Cell Configuration:** A brief suction pulse is applied to rupture the cell membrane under the pipette tip, allowing for electrical access to the cell's interior.
- **Voltage Protocol:** The membrane potential is clamped at a series of holding potentials, and voltage steps are applied to elicit channel activity.

- **Current Recording:** The resulting ionic currents flowing through the channels are recorded.
- **Compound Application:** **VU714 oxalate** is applied to the cell via the extracellular solution.
- **Data Analysis:** The inhibition of the Kir channel current by **VU714 oxalate** is measured at different concentrations to determine the IC50 value.[5]

Visualizing Experimental and Logical Relationships

To better illustrate the processes and concepts discussed, the following diagrams are provided.



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